

An In-depth Technical Guide on the Fungicidal and Herbicidal Activity of Pyributicarb

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Compound of Interest

Compound Name: Pyributicarb

Cat. No.: B1212485

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Introduction

Pyributicarb is a synthetic monothiocarbamic ester with a dual role as both a fungicide and a herbicide.[1] It is primarily utilized in agricultural settings for the control of grassy weeds in rice paddies and for disease management in turfgrass.[1][2] This technical guide provides a comprehensive overview of the fungicidal and herbicidal properties of **Pyributicarb**, including its mechanism of action, quantitative efficacy data, and detailed experimental protocols for its evaluation.

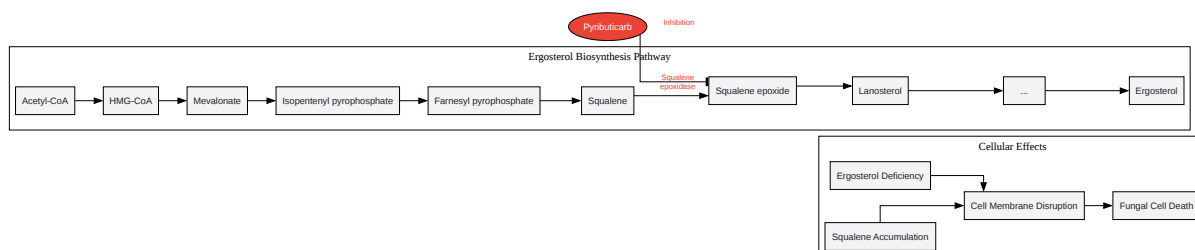
Chemical and Physical Properties

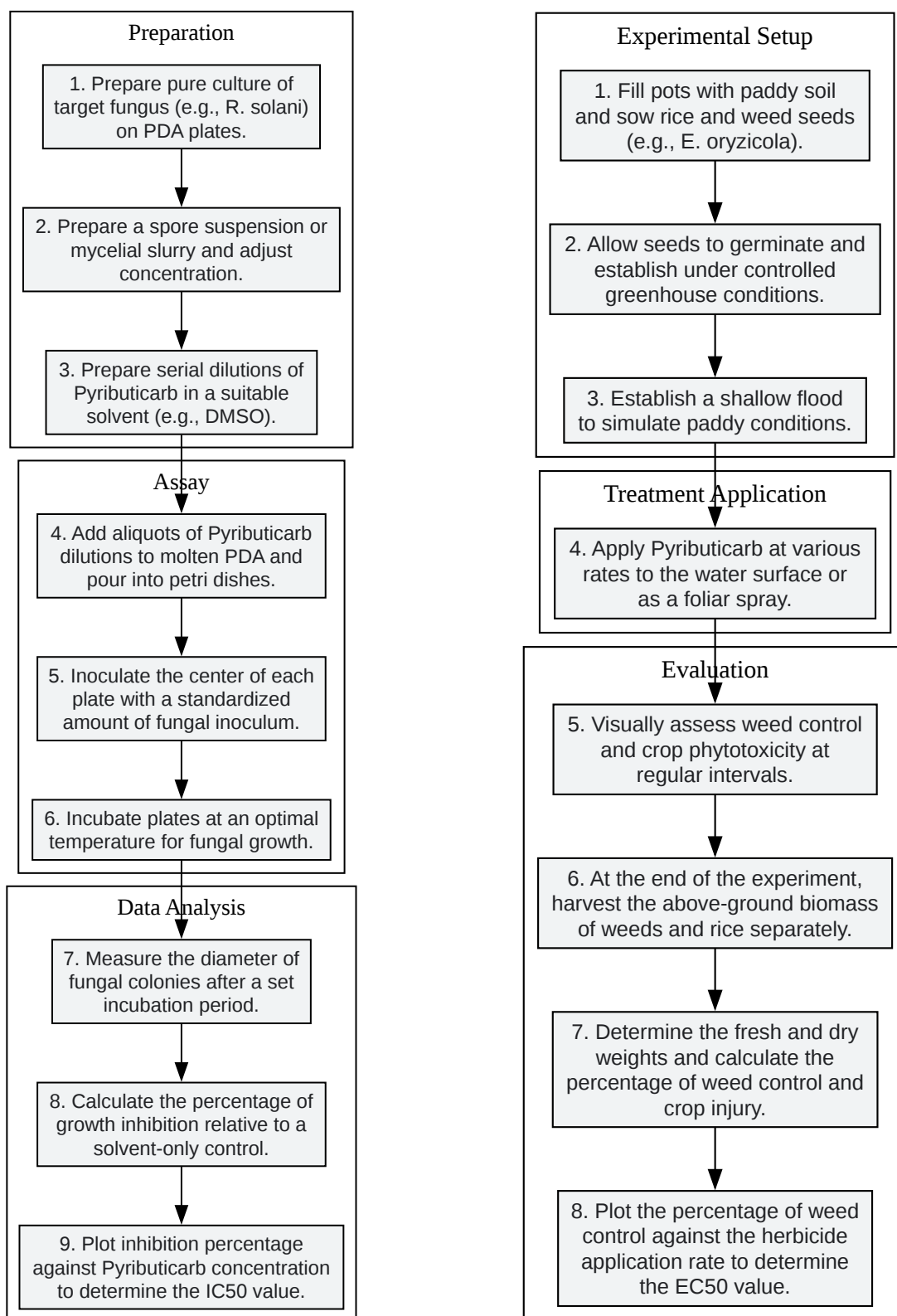
Property	Value
IUPAC Name	O-3-tert-butylphenyl N-(6-methoxypyridin-2-yl)-N-methylcarbamothioate
CAS Number	88678-67-5
Molecular Formula	C ₁₈ H ₂₂ N ₂ O ₂ S
Molecular Weight	330.4 g/mol
Appearance	White crystalline powder[3]
Water Solubility	Almost insoluble

Mechanism of Action

Pyributicarb is classified as a Sterol Biosynthesis Inhibitor (SBI).^[1] Its mode of action involves the disruption of the biosynthesis of sterols, which are essential components of fungal cell membranes. Specifically, **Pyributicarb** targets and inhibits the enzyme squalene epoxidase. This inhibition leads to a deficiency of ergosterol, a critical sterol in fungi, and an accumulation of squalene, which is toxic to the fungal cell. This disruption of the cell membrane's integrity and function ultimately results in the death of the fungus.

As a herbicide, **Pyributicarb** is systemic and is absorbed by the roots, leaves, and stem of the plant. It is then translocated to the active growth sites where it inhibits the elongation of both roots and aerial parts.





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References

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